

# Health and Safety Information for 4-Isopropylaniline: A Technical Guide

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## Compound of Interest

Compound Name: 4-Isopropylaniline

Cat. No.: B126951

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute professional medical or safety advice. Always consult the official Safety Data Sheet (SDS) and follow established laboratory safety protocols when handling any chemical.

## Introduction

**4-Isopropylaniline** (also known as p-cumidine) is an aromatic amine used as an intermediate in the synthesis of various organic compounds, including pharmaceuticals and dyes.<sup>[1][2]</sup> As with any chemical substance, a thorough understanding of its health and safety profile is paramount for professionals in research and development to ensure safe handling and mitigate potential risks. This guide provides an in-depth overview of the health and safety information for **4-Isopropylaniline**, compiled from various safety data sheets and toxicological resources.

## Hazard Identification and Classification

**4-Isopropylaniline** is classified as a hazardous substance with the potential to cause significant health effects upon exposure. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.<sup>[3][4]</sup>
- Skin Corrosion/Irritation: Causes skin irritation.<sup>[5][6]</sup>

- Eye Damage/Irritation: Causes serious eye irritation.[5][6]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[5][7] It is also known to cause damage to organs, particularly the blood.[4][8]
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[3][4]

Signal Word: Warning[5]

Hazard Statements:

- H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[3]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]
- H370: Causes damage to organs.[3]
- H372: Causes damage to organs through prolonged or repeated exposure.[3]
- H410: Very toxic to aquatic life with long lasting effects.[3]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Isopropylaniline** is presented in the table below. This information is crucial for designing safe experimental and storage conditions.

Property	Value	Reference(s)
CAS Number	99-88-7	[9]
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N	[9]
Molecular Weight	135.21 g/mol	[9]
Appearance	Clear pale brown to red-brown liquid	[10]
Boiling Point	226-227 °C at 993 hPa	[7]
Melting/Freezing Point	-63 °C	[6]
Flash Point	92 °C (closed cup)	[6]
Density	0.989 g/mL at 25 °C	[6]
Water Solubility	Insoluble	[10]
Autoignition Temperature	540 °C / 1004 °F	[9]

## Toxicological Information

Exposure to **4-Isopropylaniline** can lead to various adverse health effects. A key concern is its potential to cause methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing the blood's ability to carry oxygen.[7][11] Absorption into the body can lead to the formation of methemoglobin, with effects potentially delayed for 2 to 4 hours or longer.[7]

### Acute Toxicity Data

Route	Species	Value	Reference(s)
Oral LD50	Rat	985 mg/kg	[9]
Dermal LD50	Rat	1015 mg/kg	[9]
Inhalation LC50	Not available	Data not found in the searched literature.	

## Experimental Protocols for Acute Toxicity Testing

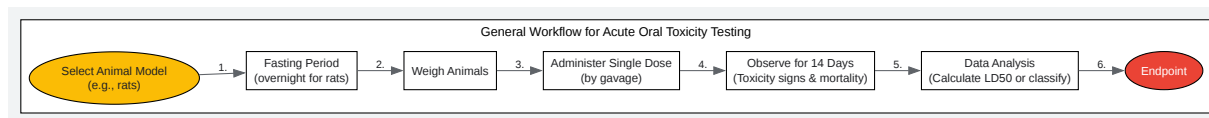
The determination of acute toxicity values, such as the LD50, typically follows standardized guidelines to ensure reproducibility and ethical treatment of laboratory animals. The Organisation for Economic Co-operation and Development (OECD) provides several guidelines for this purpose.

This traditional method involves administering a single dose of the substance to groups of animals at different dose levels.<sup>[12]</sup> The primary endpoint is mortality over a 14-day observation period, from which the LD50 (the dose expected to cause death in 50% of the animals) is statistically derived.<sup>[12]</sup> Key aspects of the protocol include:

- Species: Typically rats are used.<sup>[12]</sup>
- Animal Preparation: Animals are fasted overnight before dosing.<sup>[12]</sup>
- Dose Administration: The substance is administered by gavage.<sup>[12]</sup>
- Observation: Animals are observed for clinical signs of toxicity and mortality for at least 14 days.<sup>[12]</sup>

To reduce the number of animals used, alternative methods have been developed:

- OECD 420 (Fixed Dose Procedure): This method uses a series of fixed dose levels and relies on the observation of clear signs of toxicity rather than death as the endpoint.<sup>[5]</sup>
- OECD 423 (Acute Toxic Class Method): This stepwise procedure uses a small number of animals in each step to classify the substance into a toxicity class based on the number of mortalities.<sup>[5]</sup>
- OECD 425 (Up-and-Down Procedure): This method involves dosing animals one at a time, with the dose for each subsequent animal adjusted up or down depending on the outcome for the previous animal. This allows for a more precise estimation of the LD50 with fewer animals.<sup>[5]</sup>

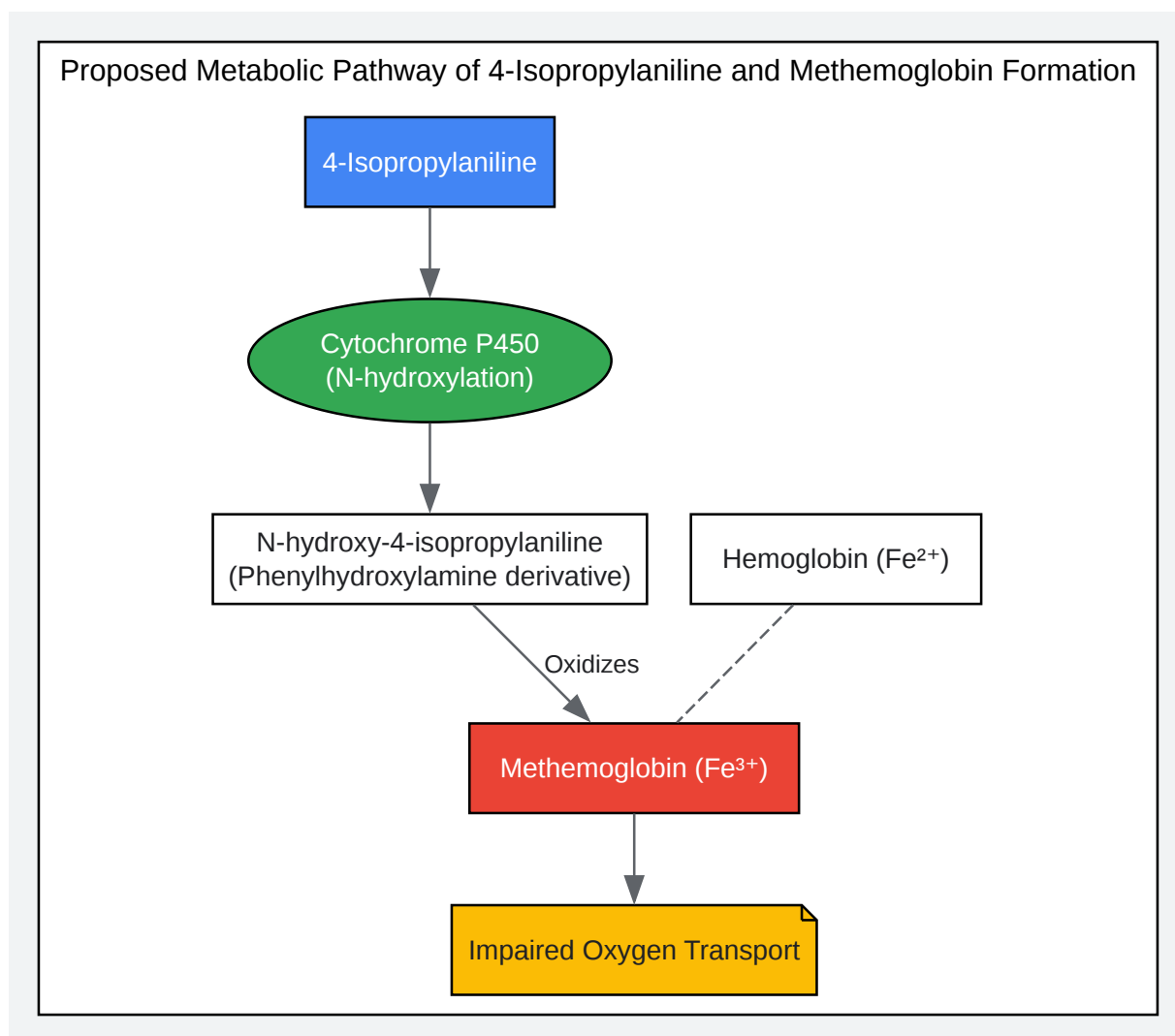


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Caption: General workflow for acute oral toxicity testing.

## Metabolism and Mechanism of Toxicity

The toxicity of **4-Isopropylaniline** is linked to its metabolism. Like other aniline derivatives, it is likely metabolized in the liver by the cytochrome P450 enzyme system.<sup>[13][14][15]</sup> A key step in its bioactivation is the N-hydroxylation to form a phenylhydroxylamine metabolite.<sup>[8][16][17]</sup> This metabolite is a potent oxidizing agent that can convert hemoglobin ( $\text{Fe}^{2+}$ ) to methemoglobin ( $\text{Fe}^{3+}$ ), leading to methemoglobinemia.<sup>[2][8][18]</sup>



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Caption: Proposed metabolic pathway leading to methemoglobinemia.

## Ecological Information

**4-Isopropylaniline** is classified as being very toxic to aquatic organisms, with the potential for long-lasting adverse effects in the aquatic environment.[3][4]

## Ecotoxicity Data

Test	Species	Value	Reference(s)
Fish LC50 (96h)	Not available	Data not found in the searched literature.	
Daphnia magna EC50 (48h)	Not available	Data not found in the searched literature.	
Algae EbC50 (72h)	Not available	Data not found in the searched literature.	

## Experimental Protocols for Ecotoxicity Testing

Standardized OECD guidelines are also available for assessing the ecotoxicity of chemical substances.

This test evaluates the lethal concentration of a substance to fish over a 96-hour exposure period.[\[1\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#) The endpoint is the LC50, the concentration that is lethal to 50% of the test fish.[\[19\]](#)

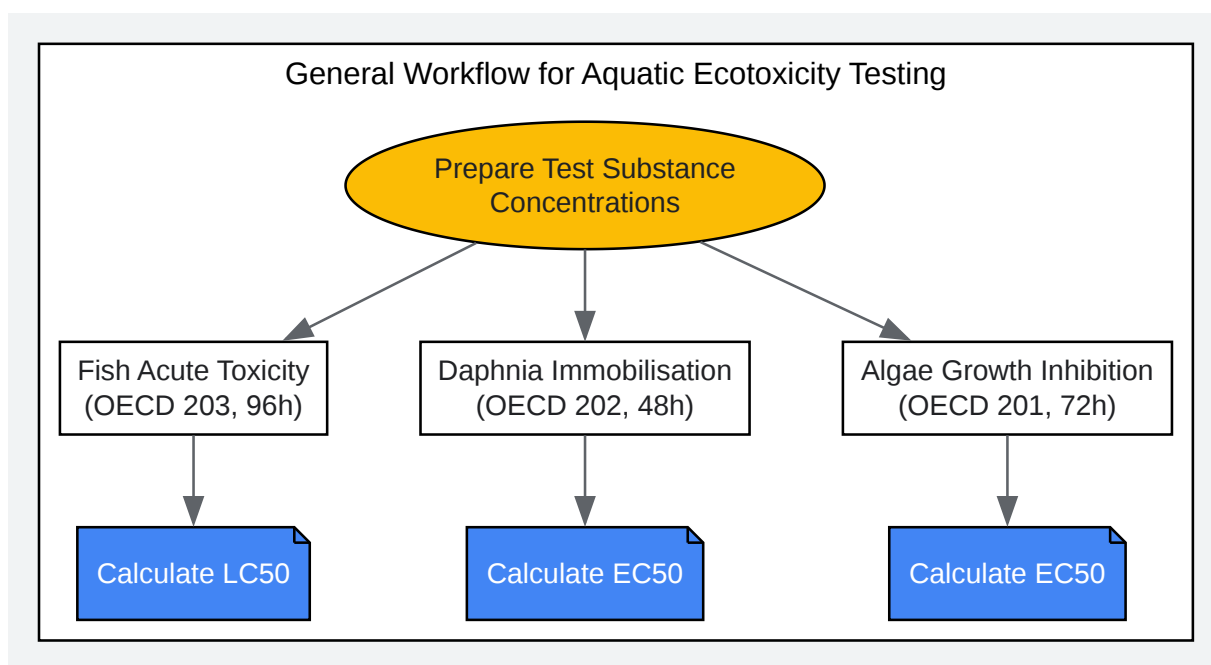
- Test Duration: 96 hours.[\[19\]](#)
- Test Organism: Species such as zebrafish or rainbow trout are commonly used.[\[21\]](#)
- Procedure: Fish are exposed to a series of concentrations of the test substance, and mortality is recorded at 24, 48, 72, and 96 hours.[\[19\]](#)

This test assesses the acute toxicity to daphnids (water fleas) by determining the concentration that immobilizes 50% of the organisms (EC50) within a 48-hour period.[\[3\]](#)[\[12\]](#)[\[22\]](#)[\[23\]](#)

- Test Duration: 48 hours.[\[22\]](#)
- Test Organism: Daphnia magna is the preferred species.[\[5\]](#)
- Procedure: Young daphnids are exposed to various concentrations of the substance, and their immobilization is observed at 24 and 48 hours.[\[22\]](#)

This test evaluates the effect of a substance on the growth of freshwater algae.[24][25][26][27][28] The endpoint is the EC50, the concentration that causes a 50% reduction in growth or biomass.[26]

- Test Duration: 72 hours.[24]
- Test Organism: Species like *Pseudokirchneriella subcapitata* are commonly used.[24]
- Procedure: Exponentially growing algal cultures are exposed to different concentrations of the test substance, and the growth inhibition is measured over 72 hours.[24]



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Caption: Overview of aquatic ecotoxicity testing workflows.

## Handling, Storage, and Emergency Procedures

### Safe Handling and Personal Protective Equipment (PPE)

- Avoid contact with skin, eyes, and clothing.[6]
- Avoid inhalation of vapor or mist.[7]



- Use only in a well-ventilated area, preferably under a chemical fume hood.[\[6\]](#)
- Keep away from sources of ignition.[\[6\]](#)
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[9\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[\[9\]](#)

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[9\]](#)
- The substance is light-sensitive and may be air-sensitive; store under an inert atmosphere and protected from light.[\[9\]](#)

## First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[7\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.[\[7\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[\[7\]](#)

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)
- Hazardous Combustion Products: Carbon oxides and nitrogen oxides (NOx).[\[7\]](#)

- Special Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.[7]

## Exposure Controls and Occupational Exposure Limits

Currently, there are no specific Occupational Safety and Health Administration (OSHA) Permissible Exposure Limits (PELs) or American Conference of Governmental Industrial Hygienists (ACGIH) Threshold Limit Values (TLVs) established for **4-Isopropylaniline**.<sup>[6]</sup> For the related compound N-isopropylaniline, NIOSH has a recommended exposure limit (REL) of 2 ppm as a time-weighted average (TWA).<sup>[29][30]</sup> Given the structural similarity and toxicological profile, exposure to **4-Isopropylaniline** should be minimized through appropriate engineering controls and personal protective equipment.

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